

(E)-5-Tetradecene (CAS: 41446-66-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (E)-5-Tetradecene

Cat. No.: B196200

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(E)-5-Tetradecene is a long-chain alkene that has been identified as a component in various natural sources, including the essential oil of *Piper longum* (long pepper).^[1] While research directly focusing on the biological activities of **(E)-5-Tetradecene** is limited, its structural analogs and related long-chain alkenes have demonstrated potential as antimicrobial and cytotoxic agents, as well as components of insect pheromones. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical characterization of **(E)-5-Tetradecene**. It also explores the potential biological significance by examining the activities of structurally similar compounds and outlines detailed experimental protocols for its synthesis and analysis. This document aims to serve as a foundational resource for researchers investigating the potential applications of **(E)-5-Tetradecene** in drug development and other scientific fields.

Physicochemical and Analytical Data

A summary of the key physicochemical and analytical data for **(E)-5-Tetradecene** is presented below.

Table 1: Physicochemical Properties of **(E)-5-Tetradecene**

Property	Value	Source
CAS Number	41446-66-6	[2]
Molecular Formula	C ₁₄ H ₂₈	[2]
Molecular Weight	196.37 g/mol	[3]
IUPAC Name	(E)-tetradec-5-ene	[3]
Synonyms	trans-5-Tetradecene, (5E)-5-Tetradecene	[4]
Appearance	Colorless liquid (estimated)	[1]
Boiling Point	~250 °C (estimated)	[1]
Density	~0.8 g/cm ³ at 20 °C (estimated)	[1]
Solubility	Insoluble in water; soluble in organic solvents	[1]
XLogP3	6.9	[3]

Table 2: Analytical Data for **(E)-5-Tetradecene**

Analytical Method	Data	Source
Mass Spectrometry	Electron Ionization (EI) mass spectrum available from NIST.	[2]
Gas Chromatography	Kovats Retention Index, non-polar column, isothermal data available from NIST.	[5]
¹ H NMR	Spectral data for similar structures (e.g., trans-5-decene) are available and can be used for comparative analysis.	[6]
¹³ C NMR	Spectral data for similar structures (e.g., (5Z,7E)-5,7-hexadecadiene) are available and can be used for comparative analysis.	[7]

Synthesis and Experimental Protocols

While specific, detailed protocols for the synthesis of **(E)-5-Tetradecene** are not extensively published, general methods for the stereoselective synthesis of trans-alkenes are well-established. The Wittig reaction is a prominent method for this purpose.

General Experimental Protocol for the Synthesis of **(E)-5-Tetradecene** via the Wittig Reaction

The Wittig reaction involves the reaction of a phosphorus ylide with an aldehyde or ketone to form an alkene.^{[8][9]} For the synthesis of **(E)-5-Tetradecene**, a stabilized ylide would be reacted with an appropriate aldehyde to favor the formation of the E-isomer.

Materials:

- Triphenylphosphine

- An appropriate n-alkyl bromide (e.g., 1-bromomononane)
- A suitable aldehyde (e.g., pentanal)
- A strong base (e.g., n-butyllithium)
- Anhydrous solvent (e.g., tetrahydrofuran - THF)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Preparation of the Phosphonium Salt: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve triphenylphosphine in an appropriate anhydrous solvent. Add the n-alkyl bromide dropwise with stirring. The reaction mixture is typically stirred at room temperature or gently heated to facilitate the formation of the phosphonium salt. The salt often precipitates from the solution and can be collected by filtration, washed with a non-polar solvent, and dried.[10]
- Formation of the Ylide: The dried phosphonium salt is suspended in anhydrous THF under an inert atmosphere. The suspension is cooled in an ice bath, and a strong base (e.g., n-butyllithium in hexanes) is added dropwise. The formation of the ylide is indicated by a color change. The reaction is typically stirred for a period at low temperature.[11]
- Wittig Reaction: The aldehyde (e.g., pentanal) is dissolved in anhydrous THF and added dropwise to the ylide solution at low temperature. The reaction mixture is allowed to warm to room temperature and stirred for several hours.[11]
- Work-up and Purification: The reaction is quenched by the addition of water or a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether or hexanes). The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield pure **(E)-5-Tetradecene**.[8]

General Protocol for GC-MS Analysis

Gas chromatography-mass spectrometry (GC-MS) is a key analytical technique for the identification and purity assessment of volatile compounds like **(E)-5-Tetradecene**.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- Capillary column suitable for hydrocarbon analysis (e.g., SE-30, OV-101).[\[5\]](#)

Procedure:

- Sample Preparation: Prepare a dilute solution of the synthesized **(E)-5-Tetradecene** in a volatile organic solvent (e.g., hexane or dichloromethane).
- GC Separation: Inject a small volume of the sample into the GC. The oven temperature program should be optimized to achieve good separation of the components. A typical program might start at a low temperature, hold for a few minutes, and then ramp up to a higher temperature.[\[12\]](#)
- MS Detection: As the components elute from the GC column, they are introduced into the mass spectrometer. The molecules are ionized by electron impact, and the resulting fragments are separated by their mass-to-charge ratio.
- Data Analysis: The retention time of the peak corresponding to **(E)-5-Tetradecene** can be compared to that of an authentic standard. The mass spectrum of the peak can be compared to a reference library, such as the NIST Mass Spectral Library, for confirmation of its identity.[\[2\]](#)

Biological Activity and Potential Applications

Direct experimental data on the biological activity of **(E)-5-Tetradecene** is scarce in the current scientific literature. However, studies on structurally related long-chain alkenes and alkanes provide insights into its potential biological roles.

Antimicrobial and Antifungal Activity

While **(E)-5-Tetradecene** itself has not been extensively tested, its isomer, 1-tetradecene, has been identified as a component of plant extracts with antimicrobial and antioxidant properties.

[1] The saturated analog, tetradecane, has been shown to possess broad antibacterial and antifungal properties.[13] These findings suggest that **(E)-5-Tetradecene** could be a candidate for antimicrobial screening.

General Protocol for Antimicrobial Susceptibility Testing (Broth Microdilution):

- Preparation of Inoculum: A standardized suspension of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*, *Candida albicans*) is prepared in a suitable broth medium.
- Serial Dilution: **(E)-5-Tetradecene** is serially diluted in a 96-well microtiter plate containing the broth medium to obtain a range of concentrations.
- Inoculation: Each well is inoculated with the standardized microbial suspension.
- Incubation: The plate is incubated under appropriate conditions (e.g., 37°C for 24-48 hours).
- Determination of Minimum Inhibitory Concentration (MIC): The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the microorganism.

Cytotoxicity

The cytotoxicity of long-chain alkenes is an area of interest in drug development. Studies on other long-chain unsaturated hydrocarbons suggest that their cytotoxic effects can be influenced by chain length and the degree of unsaturation.[14] The potential for **(E)-5-Tetradecene** to exhibit cytotoxic activity against cancer cell lines warrants investigation.

General Protocol for MTT Cytotoxicity Assay:

- Cell Seeding: Human cancer cell lines (e.g., MCF-7, HeLa) are seeded into 96-well plates and allowed to adhere overnight.
- Compound Treatment: The cells are treated with various concentrations of **(E)-5-Tetradecene** for a specified duration (e.g., 24, 48, or 72 hours).
- MTT Addition: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well, and the plate is incubated to allow for the formation of formazan crystals by viable cells.

- Solubilization and Absorbance Measurement: The formazan crystals are solubilized, and the absorbance is measured using a microplate reader.
- Data Analysis: The percentage of cell viability is calculated relative to untreated control cells, and the IC_{50} (the concentration that inhibits 50% of cell growth) is determined.

Role as a Semiochemical

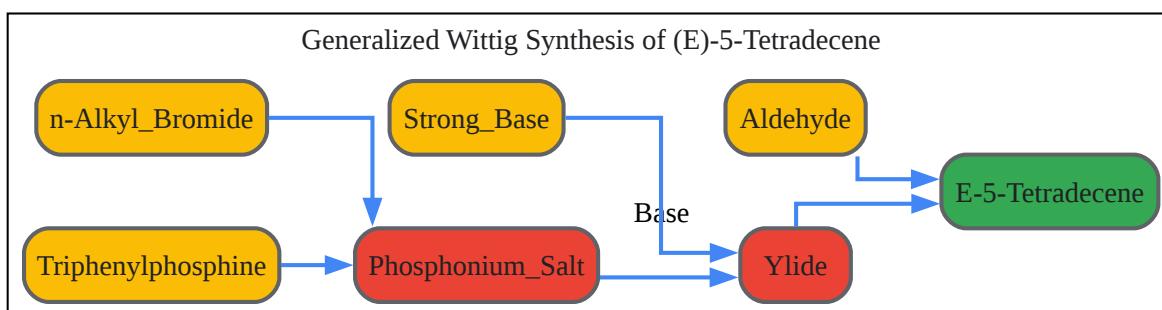
(E)-5-Tetradecene has been identified as a minor component in the sex pheromone blends of some insect species.^[1] Pheromones are chemical signals that mediate interactions between individuals of the same species and have applications in pest management.^[15] The role of **(E)-5-Tetradecene** in the chemical ecology of these insects is an area for further research.

Signaling Pathways and Mechanisms of Action (Hypothetical)

There is currently no direct evidence for any specific signaling pathways modulated by **(E)-5-Tetradecene**. The mechanisms of action for the biological activities of related long-chain hydrocarbons are not fully elucidated but are thought to involve disruption of cell membrane integrity or interaction with intracellular hydrophobic targets.

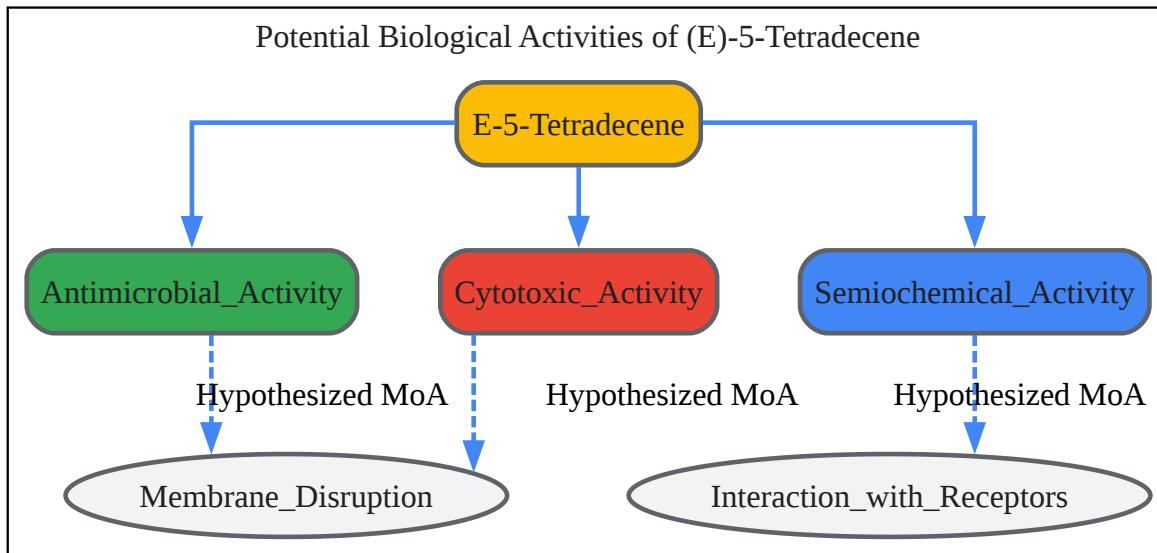
Visualizations

As there are no established signaling pathways for **(E)-5-Tetradecene**, the following diagrams illustrate a generalized synthetic workflow and a conceptual diagram of its potential biological activities based on related compounds.



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Caption: Generalized workflow for the synthesis of **(E)-5-Tetradecene** via the Wittig reaction.

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Caption: Conceptual diagram of the potential biological activities of **(E)-5-Tetradecene**.

Conclusion and Future Directions

(E)-5-Tetradecene is a readily characterizable long-chain alkene with established methods for its synthesis and analysis. While its presence in natural sources is known, its biological activities remain largely unexplored. The antimicrobial and cytotoxic potential suggested by related compounds indicates that **(E)-5-Tetradecene** is a promising candidate for further investigation in drug discovery and development. Future research should focus on the systematic evaluation of its biological effects using *in vitro* and *in vivo* models to elucidate its mechanisms of action and potential therapeutic applications. The exploration of its role as a semiochemical could also lead to novel applications in agriculture and pest management.

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